

A Technical Guide to Resveratrol-d4: Commercial Availability, Purity, and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Resveratrol-d4

Cat. No.: B592770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, purity, and analytical methodologies for **Resveratrol-d4** (Deuterated Resveratrol). This stable isotope-labeled internal standard is critical for accurate quantification of resveratrol in various matrices, a key consideration in preclinical and clinical research. This document outlines the quality attributes of commercially available **Resveratrol-d4**, details relevant analytical techniques, and provides insights into its application in research.

Commercial Availability and Supplier Specifications

Resveratrol-d4 is available from several reputable suppliers of research chemicals and analytical standards. The purity and specifications can vary between suppliers, and it is crucial for researchers to select a product that meets the requirements of their specific application. The following table summarizes the offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Chemical Formula	Molecular Weight (g/mol)	Stated Purity
Cayman Chemical	trans-Resveratrol-d4	1089051-56-8	C ₁₄ H ₈ D ₄ O ₃	232.3	≥99% deuterated forms (d ₁ -d ₄) [1]
MedchemExpress	Resveratrol-d4	1089051-56-8	C ₁₄ H ₈ D ₄ O ₃	232.27	99.9% (by HPLC) [2]
Clearsynth	Resveratrol-d4	1089051-56-8	C ₁₄ H ₈ D ₄ O ₃	232.27	97.79% (by HPLC) [3]
Santa Cruz Biotechnology	trans-Resveratrol-d4	1089051-56-8	C ₁₄ H ₈ D ₄ O ₃	232.3	Information available upon request of CoA [4]
LGC Standards	Resveratrol-d4	1089051-56-8	C ₁₄ H ₈ D ₄ O ₃	232.27	High quality reference standard [5]
Axios Research	Resveratrol-d4	501-36-0 (non-labelled)	C ₁₄ H ₈ D ₄ O ₃	232.27	Fully characterized chemical compound

Purity and Characterization

The utility of **Resveratrol-d4** as an internal standard is directly dependent on its chemical and isotopic purity. Manufacturers employ a range of analytical techniques to characterize their products.

Chemical Purity

Chemical purity is typically assessed by High-Performance Liquid Chromatography (HPLC). A Certificate of Analysis (CoA) should be requested from the supplier to obtain batch-specific purity data.

Example Certificate of Analysis Data:

Parameter	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual
Purity (HPLC)	≥99.0%	99.9%	HPLC[2]

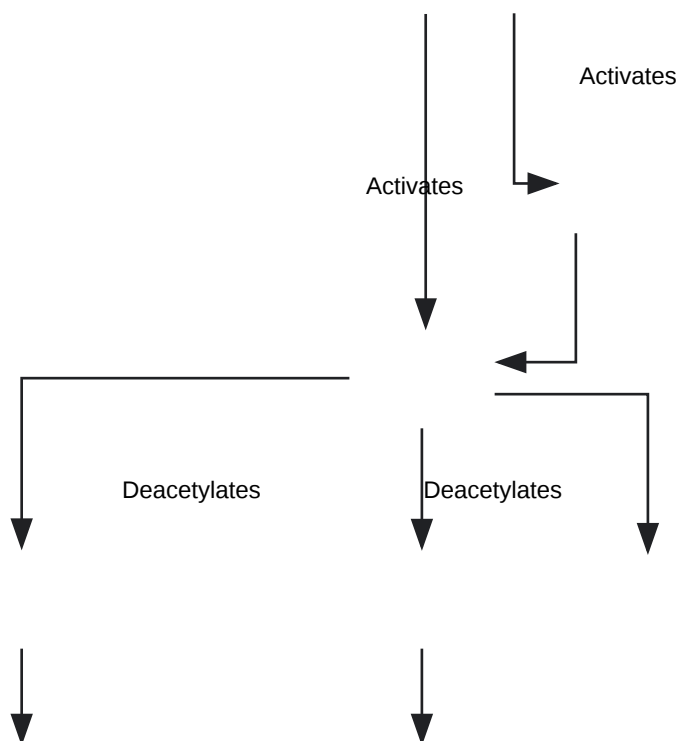
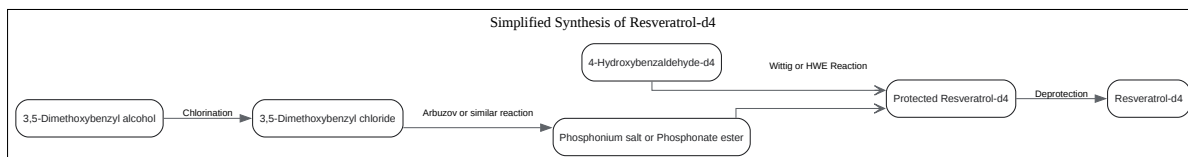
Isotopic Purity

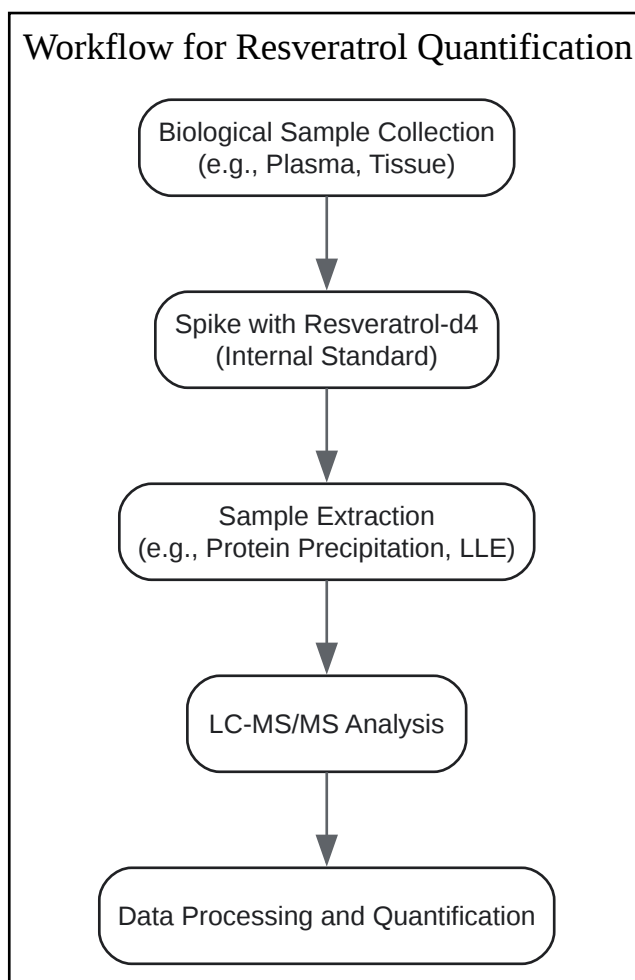
Isotopic purity is a critical parameter for a deuterated standard. It is typically determined by mass spectrometry. The isotopic distribution indicates the percentage of the compound that is fully deuterated (d4) and the percentages of lesser-deuterated forms (d1, d2, d3) and the unlabeled compound (d0). High isotopic purity (predominantly d4) is desirable to minimize interference with the analyte signal.

Cayman Chemical specifies their product as having ≥99% deuterated forms (d1-d4)[1].

Synthesis of Resveratrol-d4

A brief overview of a synthetic route to trans-**Resveratrol-d4** is presented below. The synthesis of deuterated resveratrol typically involves the use of deuterated starting materials. One common approach is a Wittig or Horner-Wadsworth-Emmons reaction.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. clearsynth.com [clearsynth.com]
- 4. scbt.com [scbt.com]

- 5. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [A Technical Guide to Resveratrol-d4: Commercial Availability, Purity, and Analytical Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592770#commercial-availability-and-purity-of-resveratrol-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com